

# Standard Operating Procedure: Disposal of DRI-C21045

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## Compound of Interest

Compound Name: DRI-C21045

Cat. No.: B10783251

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Disclaimer: A specific Safety Data Sheet (SDS) for **DRI-C21045** containing detailed disposal instructions was not found. The following procedures are based on general best practices for the disposal of research-grade, solid organic compounds of unknown but potential hazard. Always consult with your institution's Environmental Health and Safety (EHS) office for specific guidance and to ensure compliance with local, state, and federal regulations.

This document provides essential safety and logistical information for the proper disposal of **DRI-C21045**, a potent and specific inhibitor of the CD40-CD40L costimulatory protein-protein interaction. Adherence to these guidelines is critical for personal safety and environmental protection.

## I. Immediate Safety Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Required PPE:

- Chemical-resistant gloves (e.g., nitrile)

- Safety glasses or goggles
- Flame-resistant lab coat
- Closed-toe shoes

## II. Waste Identification and Segregation

Proper identification and segregation of chemical waste is the first and most critical step to prevent dangerous reactions.[1]

- **Waste Classification:** In the absence of a specific SDS, **DRI-C21045** should be treated as a hazardous chemical waste. Do not dispose of it in the regular trash or down the drain.[2][3]
- **Waste Stream:** This compound should be disposed of as solid organic chemical waste.
- **Incompatibility:** Do not mix **DRI-C21045** waste with other incompatible waste streams. For instance, acids should be stored separately from bases, and oxidizing agents should be kept away from reducing agents and organic compounds.[1]

## III. Step-by-Step Disposal Protocol

### 1. Solid Waste Collection:

- Collect solid **DRI-C21045** waste, including any contaminated consumables (e.g., weighing paper, pipette tips), in a designated, compatible, and clearly labeled hazardous waste container.[1] The container must be in good condition, with no leaks or cracks, and made of a material compatible with the chemical waste.[1]

### 2. Liquid Waste Collection (for solutions containing **DRI-C21045**):

- Use a dedicated, leak-proof, and clearly labeled hazardous waste container for any liquid waste containing **DRI-C21045**.[1]
- Leave at least one inch of headspace in liquid waste containers to allow for expansion.[1]

### 3. Container Labeling:

- Accurate labeling is a legal requirement and essential for safe disposal.[1]
- The hazardous waste label must include the following information[2]:

- The words "Hazardous Waste"
- The full chemical name: "**DRI-C21045**" (no abbreviations)
- The accumulation start date (the date you first add waste to the container)
- An accurate inventory of all chemicals added to the container[1]

#### 4. Waste Accumulation and Storage:

- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[1][4]
- The SAA must be at or near the point of waste generation.[4]
- Keep the waste container closed except when adding waste.[1][4]

#### 5. Requesting Disposal:

- Once the container is full or you have no further use for it, arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[1]

#### 6. Decontamination of Empty Containers:

- Empty containers that held **DRI-C21045** must be properly decontaminated before they can be disposed of as regular trash.[1]
- Triple Rinsing: Rinse the container three times with a suitable solvent that can dissolve the chemical residue.[1]
- Rinseate Collection: The first rinseate is considered hazardous waste and must be collected and disposed of accordingly. For highly toxic chemicals, the first three rinses must be collected as hazardous waste.[1]
- Air Dry: Allow the rinsed container to air dry completely before disposal.[1]

## IV. Quantitative Data Summary

Since no specific quantitative disposal data for **DRI-C21045** is available, the following table provides general regulatory limits for hazardous waste accumulation in a laboratory setting. These are provided for illustrative purposes and may vary by jurisdiction. Always confirm the specific regulations with your institution's EHS.

Parameter	Guideline/Limit	Source
Maximum Hazardous Waste in SAA	55 gallons	University of Pennsylvania EHR5[4]
Maximum Acutely Toxic Waste (P-list) in SAA	1 quart (liquid) or 1 kilogram (solid)	University of Pennsylvania EHR5[4]
Maximum Storage Time in SAA	Up to 12 months, provided accumulation limits are not exceeded	University of Pennsylvania EHR5[4]
pH Range for Sewer Disposal (where permitted)	5.5 - 10.5	American Chemical Society[5]

## V. Experimental Protocols

No experimental protocols for the disposal of **DRI-C21045** were found. Chemical neutralization or other treatment methods should only be performed by trained personnel following a validated protocol, and typically this is handled by a licensed disposal facility.

## VI. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **DRI-C21045**.



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Caption: Disposal workflow for **DRI-C21045**.

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## References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University \[case.edu\]](#)
- [3. Handling Waste – Cooperative Organic Chemistry Student Laboratory Manual \[openbooks.lib.msu.edu\]](#)
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- To cite this document: BenchChem. [Standard Operating Procedure: Disposal of DRI-C21045]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10783251/docs#standard-operating-procedure-disposal-of-dri-c21045\]](https://www.benchchem.com/product/b10783251/docs#standard-operating-procedure-disposal-of-dri-c21045)

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